

Certificate of Analysis: A Technical Guide for Rivastigmine Metabolite-d6

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Compound of Interest

Compound Name: Rivastigmine metabolite-d6

Cat. No.: B563595

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This technical guide provides a comprehensive overview of the analytical profile of **Rivastigmine metabolite-d6** (NAP 226-90-d6), an essential internal standard for the quantitative analysis of the major metabolite of Rivastigmine. This document compiles available data on its chemical and physical properties, alongside detailed experimental protocols for its analysis in biological matrices.

Compound Information

Rivastigmine metabolite-d6 is the deuterium-labeled form of (S)-3-(1-(dimethylamino)ethyl)phenol, the primary decarbamylated metabolite of the acetylcholinesterase inhibitor, Rivastigmine. Its structural similarity to the unlabeled metabolite, with the exception of the six deuterium atoms on the methyl groups, makes it an ideal internal standard for mass spectrometry-based bioanalytical methods.

Identifier	Value
Product Name	Rivastigmine Metabolite D6
Chemical Name	(S)-3-(1-(bis(methyl-d3)amino)ethyl)phenol
CAS Number	1217706-31-4[1]
Molecular Formula	C10H9D6NO[1]
Molecular Weight	171.3 g/mol [1]

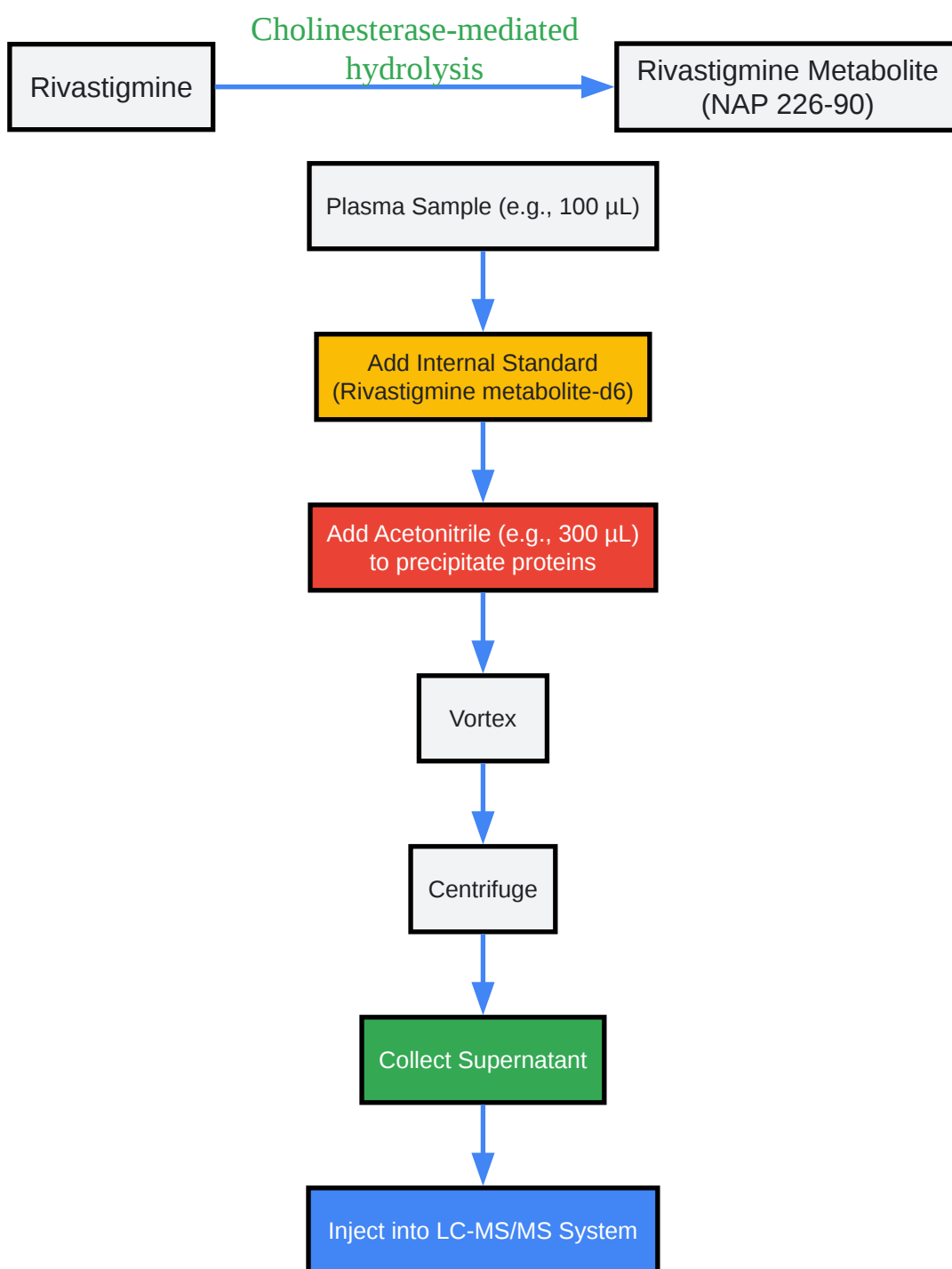
Physicochemical and Quality Control Data

The following table summarizes the available data from a representative Certificate of Analysis. [1]

Test	Specification	Result
Appearance	-	-
Solubility	-	-
¹ H-NMR	Conforms to structure	Conforms to structure[1]
Mass Spectrometry	Conforms to structure	Conforms to structure[1]
Chromatographic Purity	>90%	>90%[1]
Long-term Storage	Store at 2-8 °C in a well-closed container.	-
Handling and Transit	25-30 °C in a well-closed container.	-

Metabolic Pathway of Rivastigmine

Rivastigmine is primarily metabolized through cholinesterase-mediated hydrolysis to its inactive decarbamylated metabolite, NAP226-90. This process is a key feature of its mechanism of action and elimination. Notably, cytochrome P450 isoenzymes have minimal involvement in the metabolism of Rivastigmine.



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References

- 1. cleanchemlab.com [cleanchemlab.com]
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